

Application Notes and Protocols: Chelation of Metal Ions with Alizarin Complexone

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Compound of Interest

Compound Name: Alizarin Fluorine Blue

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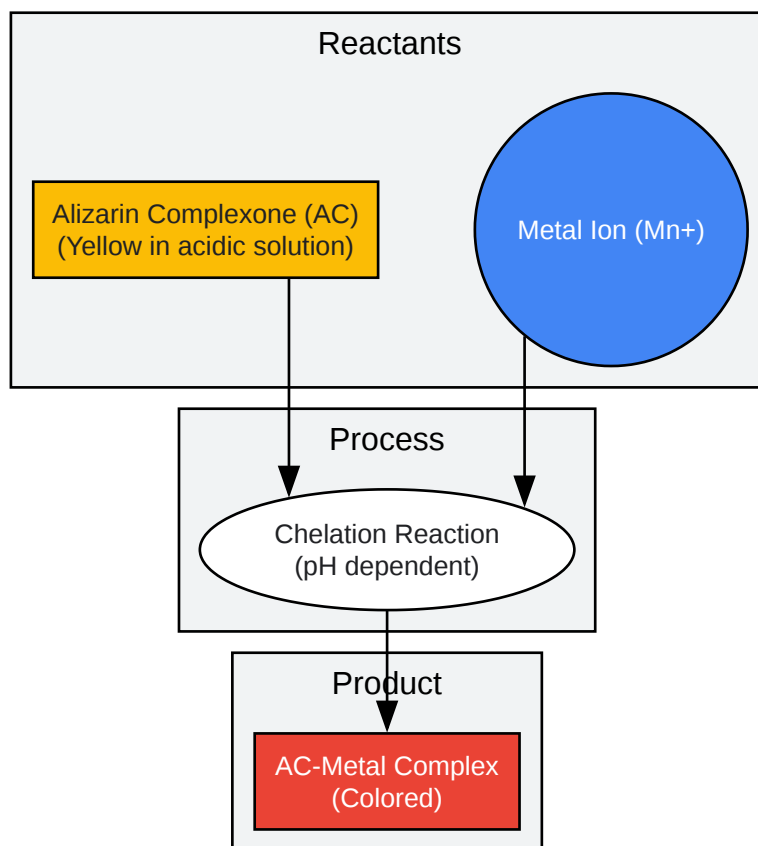
Introduction

Alizarin Complexone (AC), also known as **Alizarin Fluorine Blue**, is a dihydroxyanthraquinone derivative with the chemical name N-(carboxymethyl)-N-[(9,10-dihydro-3,4-dihydroxy-9,10-dioxo-2-anthracenyl)methyl]-glycine.[1][2] It is a versatile chelating agent and colorimetric indicator widely used in analytical chemistry.[3][4] Its molecular structure incorporates both the alizarin framework, known for forming colored complexes with metal ions, and an iminodiacetic acid group, which enhances its chelating capabilities.[5][6] This unique structure allows Alizarin Complexone to form stable, colored complexes with a variety of metal ions, making it an invaluable tool for spectrophotometric analysis, complexometric titrations, and the determination of anions like fluoride.[7][8]

Principle of Chelation

Alizarin Complexone functions as a multidentate ligand, binding to metal ions through its two phenolic hydroxyl groups, the quinoid oxygen, and the iminodiacetic acid group.[3][5] The formation of these stable chelate rings is accompanied by a distinct color change, which is the basis for its use as a colorimetric reagent. The chelation process is pH-dependent, as the deprotonation of the hydroxyl and carboxylic acid groups is essential for coordination with the metal ion.[4] The high stability of the resulting metal complexes is attributed to the formation of multiple five- or six-membered rings with the central metal ion.[5]

General Chelation Mechanism of Alizarin Complexone



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Caption: Chelation of a metal ion by Alizarin Complexone.

Applications

Alizarin Complexone has a broad range of applications in chemical analysis and beyond:

- **Spectrophotometric Determination of Metal Ions:** AC is used for the quantitative determination of various metal ions, including aluminum(III), iron(III), lanthanum(III), and others.[9][10][11] The formation of a colored complex allows for the measurement of its absorbance at a specific wavelength (λ_{max}), which is proportional to the metal ion concentration.

- **Complexometric Titrations:** It serves as an excellent indicator in complexometric titrations for the determination of metal ions like calcium, magnesium, and zinc. A sharp color change signals the endpoint of the titration.
- **Fluoride Determination:** One of the most significant applications of Alizarin Complexone is in the indirect spectrophotometric determination of fluoride ions.^{[1][8][12][13][14]} This method is based on the formation of a ternary complex between a lanthanide ion (like La^{3+} or Ce^{3+}), Alizarin Complexone, and the fluoride ion.^{[12][13][15][16]} The absorbance of this blue-colored ternary complex is measured to quantify the fluoride concentration.^[1]
- **Staining in Biological Research:** Alizarin and its derivatives are used to stain calcified tissues, making them useful in studies of bone mineralization and development.^{[5][8]}
- **Preconcentration and Separation:** Alizarin Complexone can be functionalized onto solid supports, such as polyurethane foam, to create sorbents for the preconcentration and separation of metal ions from various sample matrices like tap water and urine.^[6]

Quantitative Data

The stability and spectral properties of Alizarin Complexone-metal complexes are crucial for their analytical applications. The following tables summarize key quantitative data.

Table 1: Stability Constants of Metal-Alizarin/Alizarin Derivative Complexes

Metal Ion	Ligand	Log K ₁	Log K ₂	Conditions	Reference
Ca(II)	Alizarin	4.58	-	25°C, I=0.01	
Zn(II)	Alizarin	11.34	9.04	25°C, I=0.01	^[17]
Mg(II)	Alizarin	4.96	-	25°C, I=0.01	^[18]
Al(III)	Alizarin	10.88	10.31	25°C, I=0.01	^[18]
Fe(III)	Alizarin Complexone	-	-	25°C, Aqueous	^[9]
La(III)	Alizarin Complexone	4.56	-	pH 4.5	

Table 2: Spectrophotometric Data for Alizarin Complexone Metal Complexes

Complex	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	pH	Reference
Alizarin Complexone	430	5200	-	[5]
La(III)-AC	550	9500	5.5	[12]
La(III)-AC-F ⁻ (1:2:1)	620	7600 (11000 with Tween 80)	5.5	[12][19]
La(III)-AC-F ⁻ (1:2:2)	620	6100	5.5	[12]
Fe(III)-Alizarin Red S	572	-	4	[10]
Al(III)-Alizarin	494	-	6-7	[11]

Experimental Protocols

Protocol 5.1: Synthesis and Purification of Alizarin Complexone

This protocol is based on the Mannich condensation reaction.[7]

Materials:

- Alizarin
- Iminodiacetic acid
- Sodium hydroxide (NaOH)
- Formaldehyde (37% solution)

- Ethanol
- Hydrochloric acid (HCl)
- N,N-dimethylformamide

Procedure:

- Preparation of Sodium Iminodiacetate: In a beaker, dissolve 100 g of iminodiacetic acid in a solution of 62.4 g of NaOH in 140 mL of pure water with stirring. Allow to cool and crystallize. [\[7\]](#)
- Condensation Reaction: In a four-necked flask, add 400 g of ethanol, 40 g of N,N-dimethylformamide, 32.5 g of the prepared sodium iminodiacetate, 10 g of alizarin, and 77.5 mL of 2 mol/L NaOH solution. [\[7\]](#)
- Heat the mixture to approximately 70°C while stirring.
- Add a mixture of 6.5 g of formaldehyde and 18.5 g of ethanol. Maintain the temperature at 77-79°C and reflux for 12 hours, adding more formaldehyde/ethanol mixture in portions every 3 hours. [\[7\]](#)
- Cool the reaction mixture and filter the purple-red solid precipitate.
- Purification: Dissolve the crude product in 3 times its volume of pure water by heating to 50°C. [\[7\]](#)
- Add 10% HCl to adjust the pH to 1.8, precipitating an orange-yellow solid. [\[7\]](#)
- Filter the precipitate, wash with cold water (pH 1.8), and dry at 45°C to obtain the purified Alizarin Complexone. [\[7\]](#)

Protocol 5.2: Spectrophotometric Determination of Fluoride

This protocol utilizes the formation of the La(III)-Alizarin Complexone-Fluoride ternary complex. [\[12\]](#)[\[16\]](#)

Materials:

- Stock solution of Lanthanum(III) chloride (1×10^{-3} M)
- Stock solution of Alizarin Complexone (1×10^{-3} M)
- Acetate buffer solution (pH 5.5)
- Tween 80 solution (optional, for sensitivity enhancement)
- Standard fluoride solutions
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Reagent Solution: In a volumetric flask, mix 2 mL of 1×10^{-3} M La(III) solution and 4 mL of 1×10^{-3} M Alizarin Complexone solution. Add 25 mL of acetate buffer (pH 5.5) and 1 mL of Tween 80 solution. Dilute to the mark with distilled water.[\[12\]](#)
- Calibration Curve: Prepare a series of standard fluoride solutions (e.g., in the range of 0.06–0.5 $\mu\text{g/mL}$).[\[12\]](#)
- To a series of 50 mL volumetric flasks, add a known aliquot of each standard fluoride solution.
- Add the prepared reagent solution to each flask and dilute to the mark with distilled water.
- Heat the solutions in a water bath at 60-70°C for 15 minutes to ensure complete complex formation.[\[12\]](#)
- Cool the solutions to room temperature.
- Measure the absorbance of each solution at 620 nm against a reagent blank (prepared without fluoride).[\[12\]](#)
- Plot the absorbance versus fluoride concentration to construct a calibration curve.

- Sample Analysis: Prepare the unknown sample solution. If necessary, perform sample pre-treatment to remove interfering ions.[\[14\]](#)
- Treat an aliquot of the sample solution in the same manner as the standards and measure its absorbance.
- Determine the fluoride concentration in the sample from the calibration curve.

Workflow for Spectrophotometric Fluoride Determination



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Caption: Workflow for the determination of fluoride.

Protocol 5.3: Spectrophotometric Determination of a Metal Ion (General Protocol)

This protocol is a general guideline for determining the concentration of a metal ion that forms a colored complex with Alizarin Complexone. It is based on Job's method of continuous variation for determining stoichiometry and can be adapted for quantitative analysis.[4]

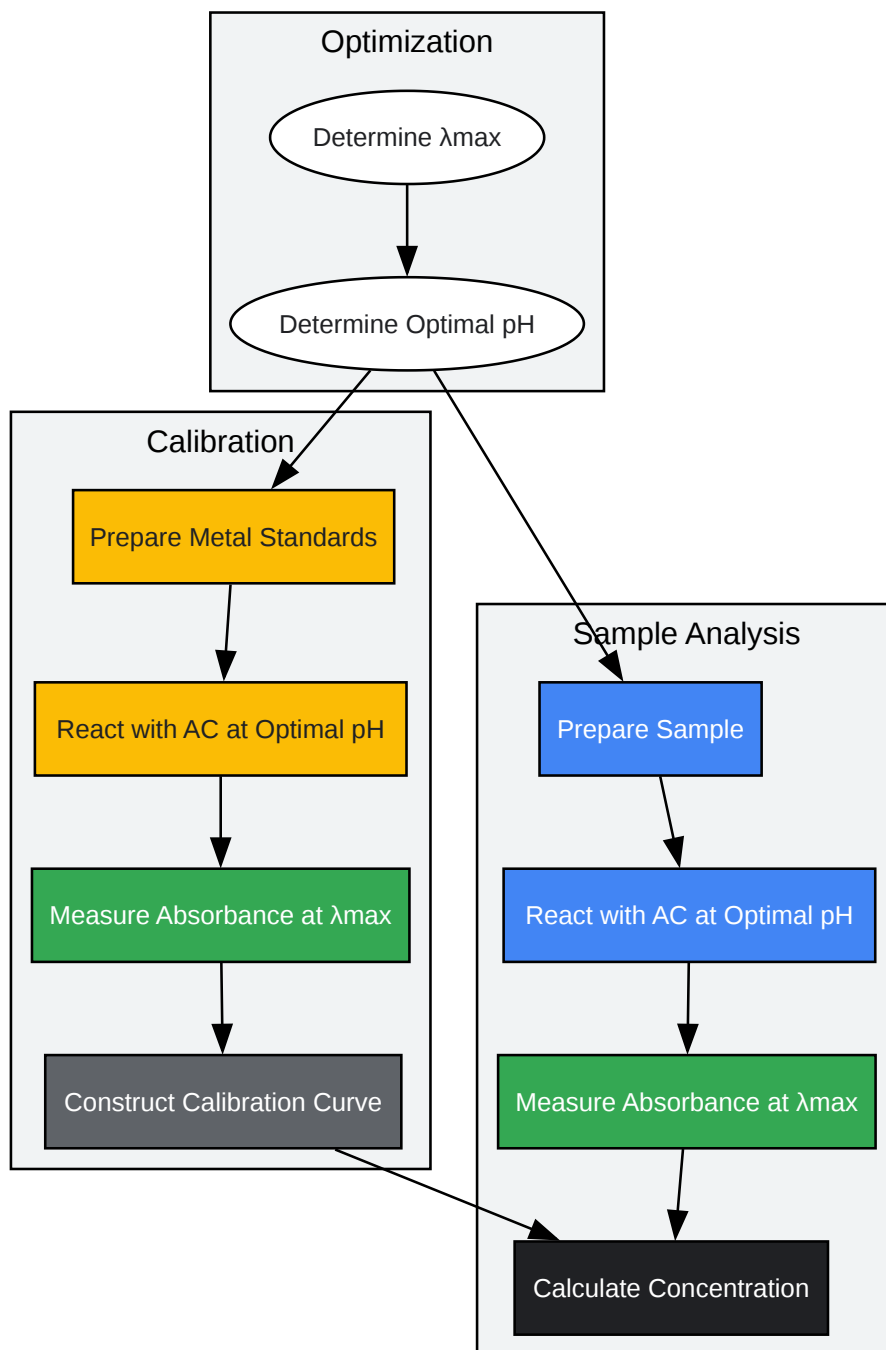
Materials:

- Stock solution of the metal ion of interest (e.g., 1×10^{-3} M)
- Stock solution of Alizarin Complexone (1×10^{-3} M)
- Appropriate buffer solution to maintain optimal pH
- UV-Vis Spectrophotometer

Procedure:

- Determine λ_{max} : Prepare a solution containing the metal ion and Alizarin Complexone at the optimal pH. Scan the absorbance from 400-700 nm to find the wavelength of maximum absorbance (λ_{max}) for the complex.
- Determine Optimal pH: Prepare a series of solutions with a fixed concentration of the metal ion and Alizarin Complexone at different pH values. Measure the absorbance at λ_{max} and plot absorbance vs. pH to find the optimal pH for complex formation.
- Calibration Curve: a. Prepare a series of solutions with a fixed concentration of Alizarin Complexone and varying concentrations of the metal ion at the optimal pH. b. Allow sufficient time for the color to develop fully. c. Measure the absorbance of each solution at λ_{max} against a reagent blank. d. Plot absorbance versus metal ion concentration. The linear range of this curve can be used for quantitative analysis.
- Sample Analysis: a. Prepare the unknown sample, adjusting the pH to the optimum value. b. Add the Alizarin Complexone solution and dilute to a known volume. c. Measure the absorbance at λ_{max} . d. Determine the metal ion concentration from the calibration curve.

Workflow for Spectrophotometric Metal Ion Determination



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Caption: Workflow for metal ion determination.

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